

An In-depth Technical Guide to Ethyl 2,4-dibromobutanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2,4-dibromobutanoate*

Cat. No.: *B1329710*

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This technical guide provides a comprehensive overview of **Ethyl 2,4-dibromobutanoate**, a halogenated ester utilized as a key intermediate in various chemical syntheses. The document is intended for researchers, scientists, and professionals in the fields of organic chemistry, drug development, and materials science.

Chemical Identity

- IUPAC Name: [ethyl 2,4-dibromobutanoate](#)[1]
- Synonyms:
 - [Ethyl 2,4-dibromobutyrate](#)[1]
 - [2,4-dibromo-butanoicaciethylester](#)[1]
 - [ETHYL-ALPHA,GAMMA-DIBROMOBUTYRATE](#)[1]
 - [2,4-DIBROMO-BUTYRIC ACID ETHYL ESTER](#)[1]
 - [2,4-Dibromobutanoic acid ethyl ester](#)[1]
 - [Butanoic acid, 2,4-dibromo-, ethyl ester](#)
 - [NSC 60691](#)

Physicochemical Properties

A summary of the key quantitative data for **Ethyl 2,4-dibromobutanoate** is presented in the table below. This compound is a colorless liquid with a fruity odor and is sparingly soluble in water.^[1]

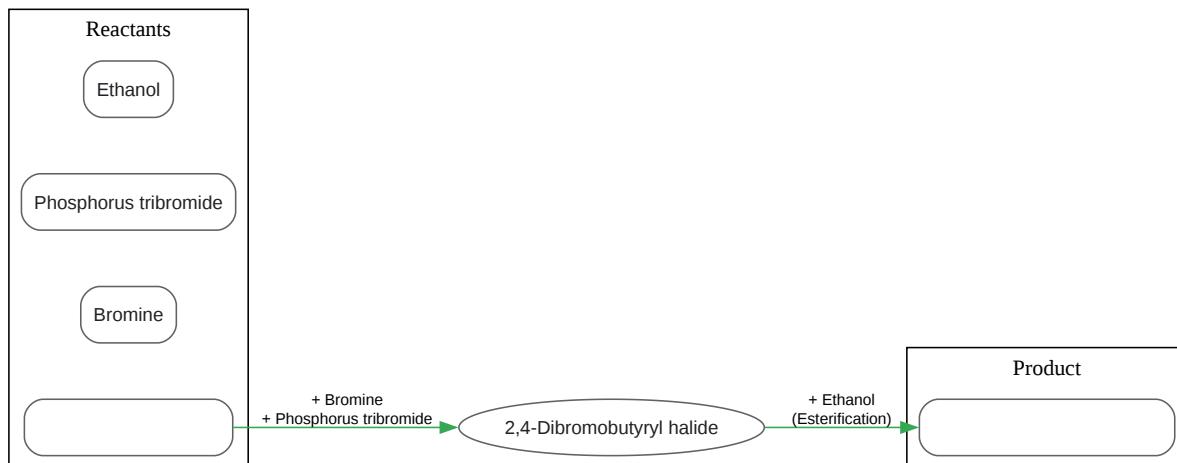
Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ Br ₂ O ₂	[2]
Molecular Weight	273.95 g/mol	[2]
Boiling Point	252.7°C at 760 mmHg	[3]
Density	1.736 g/cm ³	[3]
CAS Number	36847-51-5	[2]
InChI Key	VNXZZPZKCMJBME- UHFFFAOYSA-N	[3]
SMILES	CCOC(=O)C(CBr)Br	[3]

Note: Detailed spectral data such as ¹H NMR, ¹³C NMR, and IR spectra for **Ethyl 2,4-dibromobutanoate** are not readily available in the public domain. However, spectral information for structurally similar compounds like ethyl 2-bromobutyrate can be found in various chemical databases.^{[4][5]}

Synthesis and Experimental Protocols

Ethyl 2,4-dibromobutanoate can be synthesized from γ -butyrolactone. The following is a representative experimental protocol based on established chemical literature.^[2]

Reaction Scheme:

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Synthetic pathway for **Ethyl 2,4-dibromobutanoate**.

Detailed Methodology:

- Stage 1: Bromination of γ -butyrolactone
 - In a reaction vessel equipped with a reflux condenser and a dropping funnel, a mixture of γ -butyrolactone, bromine, and a catalytic amount of phosphorus tribromide is prepared.
 - The reaction mixture is heated to approximately 110°C.
 - The reaction is monitored for the consumption of the starting material.
- Stage 2: Esterification
 - After the bromination is complete, the reaction mixture is cooled.
 - Ethanol and an acid catalyst, such as toluene-4-sulfonic acid, are added to the mixture.

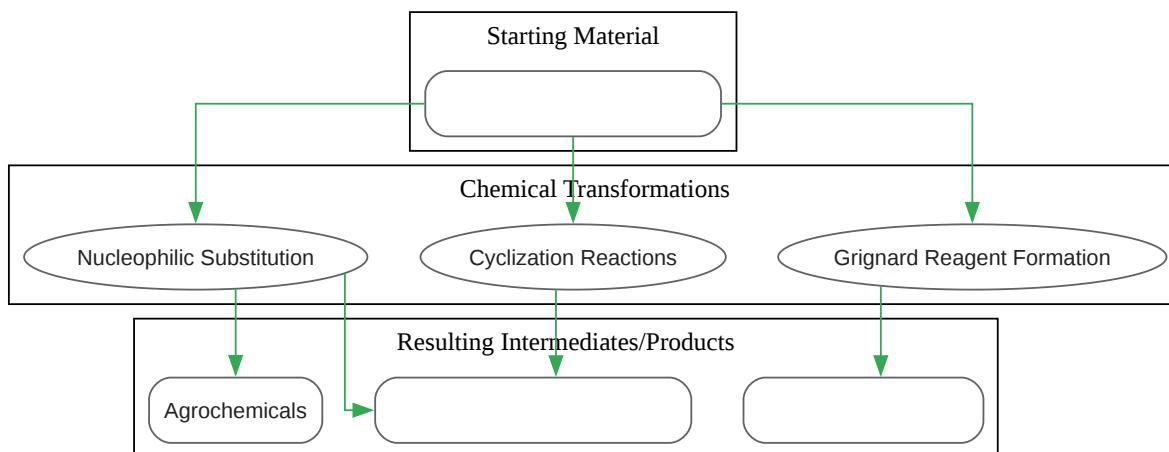
- The mixture is then heated to around 50°C and stirred for approximately 21 hours under an inert atmosphere to facilitate the esterification process.
- Upon completion, the product, **Ethyl 2,4-dibromobutanoate**, is isolated and purified using standard techniques such as distillation or chromatography.

A yield of approximately 81% has been reported for this two-stage, one-pot synthesis.[\[2\]](#)

Applications and Logical Workflow

Ethyl 2,4-dibromobutanoate is primarily utilized as a versatile building block in organic synthesis. Its bifunctional nature, possessing two bromine atoms at different positions, allows for a range of subsequent chemical transformations. It is particularly valuable in the synthesis of pharmaceutical intermediates and agrochemicals.[\[1\]](#)

The general workflow for the application of **Ethyl 2,4-dibromobutanoate** in synthetic chemistry is illustrated below.



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Application workflow of **Ethyl 2,4-dibromobutanoate**.

The presence of two bromine atoms allows for selective reactions. The α -bromo position is typically more reactive towards nucleophilic substitution, while the γ -bromo position can be involved in cyclization reactions or the formation of organometallic reagents. This differential reactivity makes **Ethyl 2,4-dibromobutanoate** a valuable precursor for creating complex molecular architectures.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2,4-dibromobutanoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1329710#ethyl-2-4-dibromobutanoate-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b1329710#ethyl-2-4-dibromobutanoate-iupac-name-and-synonyms)

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